

# Comparing the flexural strength of different dental composites

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## A Comparative Guide to the Flexural Strength of Dental Composites

For Researchers, Scientists, and Drug Development Professionals

The selection of a dental composite for restorative procedures is a critical decision, with mechanical properties playing a pivotal role in the long-term clinical success of the restoration. Among these properties, flexural strength is a key indicator of a material's ability to withstand the complex forces of mastication without fracturing. This guide provides an objective comparison of the flexural strength of various dental composites, supported by experimental data, to aid in the material selection process.

## Factors Influencing Flexural Strength

The flexural strength of a dental composite is not an intrinsic material constant but is influenced by a multitude of factors, including:

- **Filler Type and Size:** The composition, size, and shape of the filler particles significantly impact the material's strength. Nanofilled and nanohybrid composites, for instance, often exhibit high flexural strength due to the efficient packing of nanoparticles in the resin matrix. [\[1\]](#)[\[2\]](#)
- **Filler Volume Fraction:** Generally, a higher filler content leads to increased flexural strength. [\[3\]](#) However, there is an optimal loading level beyond which the strength may decrease.

- **Silanation:** The chemical bonding between the filler particles and the resin matrix, achieved through silane coupling agents, is crucial for effective stress transfer and, consequently, higher flexural strength.[\[3\]](#)
- **Resin Matrix Composition:** The type of resin monomers used in the composite formulation also affects the final mechanical properties of the cured material.[\[4\]](#)

## Comparative Flexural Strength Data

The following table summarizes the flexural strength of various dental composites as reported in different studies. It is important to note that direct comparisons between studies should be made with caution due to potential variations in testing methodologies.

| Composite Type             | Brand/Material                | Flexural Strength (MPa) | Reference |
|----------------------------|-------------------------------|-------------------------|-----------|
| Nanohybrid                 | Filtek Z350 XT                | 102.52 ± 26.54          | [2]       |
| Filtek Z350 XT             | ~133                          | [5]                     |           |
| Tetric N Ceram             | 88.63 ± 28.77                 | [2]                     |           |
| Charisma                   | 83.45 ± 28.77                 | [2]                     |           |
| Brilliant NG               | 92.77 ± 27.77                 | [2]                     |           |
| Polofil NHT                | 171.34 ± 53.86                | [2]                     |           |
| Universal Nanohybrid       | 118.70                        | [6]                     |           |
| Nanofilled                 | Filtek Z350 (Nanocomposite)   | [7]                     |           |
| Microhybrid                | T-Econom                      | [4]                     |           |
| Universal Submicron Hybrid | 77.43                         | [6]                     |           |
| Bulk-Fill                  | SonicFill                     | 154                     | [5]       |
| Filtek Bulk Fill           | ~135                          | [5]                     |           |
| Fiber-Reinforced           | Belle Glass                   | 386.65                  | [8]       |
| GC Gradia                  | 219.25                        | [8]                     |           |
| Signum                     | 172.89                        | [8]                     |           |
| Flowable                   | G-aenial Universal Injectable | 160.49                  | [9]       |
| Beautifil Plus F00         | 141.97                        | [9]                     |           |
| Empress Direct             | [9]                           |                         |           |
| Tetric EvoFlow             | [9]                           |                         |           |

# Experimental Protocol: Three-Point Bending Test (Based on ISO 4049)

The most common method for determining the flexural strength of dental composites is the three-point bending test, as outlined in the ISO 4049 standard.[\[3\]](#)[\[10\]](#)[\[11\]](#)

## 1. Specimen Preparation:

- Rectangular bar-shaped specimens are prepared using a mold with standardized dimensions, typically 25 mm in length, 2 mm in width, and 2 mm in thickness.[\[10\]](#)[\[11\]](#)
- The composite material is carefully packed into the mold to avoid voids and defects.
- The material is then light-cured according to the manufacturer's instructions. Multiple overlapping irradiations may be necessary for longer specimens to ensure uniform polymerization.[\[11\]](#)
- After curing, the specimens are removed from the mold and any excess material (flash) is carefully removed.
- The dimensions of each specimen are precisely measured using a caliper.
- Specimens are typically stored in distilled water at 37°C for 24 hours before testing to simulate oral conditions.[\[7\]](#)

## 2. Testing Procedure:

- The test is performed using a universal testing machine equipped with a three-point bending fixture.
- The specimen is placed on two supports with a defined span length, commonly 20 mm.[\[10\]](#)
- A central loading force is applied to the top surface of the specimen at a constant crosshead speed, typically  $0.75 \pm 0.25$  mm/min.[\[10\]](#)
- The load is applied until the specimen fractures.

- The fracture load (F) is recorded by the testing machine.

3. Calculation of Flexural Strength: The flexural strength ( $\sigma$ ) is calculated using the following formula:

$$\sigma = (3 * F * l) / (2 * b * h^2)$$

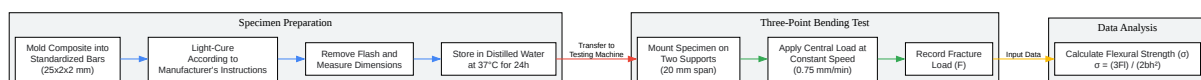
Where:

- F is the load at fracture (in Newtons)
- l is the span length between the supports (in mm)
- b is the width of the specimen (in mm)
- h is the height of the specimen (in mm)

The results are typically expressed in Megapascals (MPa).

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps involved in the flexural strength testing of dental composites.



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Caption: Workflow for determining the flexural strength of dental composites.

## Conclusion

The flexural strength of dental composites is a critical parameter for predicting their clinical performance, particularly in stress-bearing posterior restorations. This guide highlights that there is significant variation in the flexural strength among different types of composites, with fiber-reinforced and some highly-filled flowable and nanohybrid composites demonstrating superior performance in the cited studies. The choice of material should be based on a thorough understanding of its mechanical properties and the specific clinical application. The standardized ISO 4049 three-point bending test remains the benchmark for evaluating this essential property, providing a reliable means for comparing the performance of different dental composite materials. Further research is warranted to continue to improve the flexural strength and overall longevity of dental composite restorations.

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- To cite this document: BenchChem. [Comparing the flexural strength of different dental composites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073817#comparing-the-flexural-strength-of-different-dental-composites]

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